

# physical and chemical properties of 2-Bromo-N,N-diethyl-4-nitroaniline

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## Compound of Interest

Compound Name: 2-Bromo-N,N-diethyl-4-nitroaniline

Cat. No.: B1452726

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## An In-depth Technical Guide to 2-Bromo-N,N-diethyl-4-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2-Bromo-N,N-diethyl-4-nitroaniline**. Due to the limited availability of experimental data for this specific compound in peer-reviewed literature, this document also presents data for structurally related compounds to offer valuable insights. Furthermore, a proposed synthetic route is detailed, based on established chemical transformations. This guide aims to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development who are interested in this molecule.

### Core Physical and Chemical Properties

Experimental data for **2-Bromo-N,N-diethyl-4-nitroaniline** is not readily available in the published literature. The following table summarizes the basic identification and computed properties for the target compound, alongside experimentally determined data for structurally similar molecules to provide a comparative context.

Property	2-Bromo-N,N-diethyl-4-nitroaniline	2-Bromo-N,N-dimethyl-4-nitroaniline	2-Bromo-4-nitroaniline
CAS Number	1150271-18-3[1][2]	64230-23-5[3]	13296-94-1
Molecular Formula	C <sub>10</sub> H <sub>13</sub> BrN <sub>2</sub> O <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>9</sub> BrN <sub>2</sub> O <sub>2</sub> [3]	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub> [4]
Molecular Weight	273.13 g/mol [1][2]	245.07 g/mol [3]	217.02 g/mol [4]
Melting Point	No data available	No data available	104.0 to 108.0 °C
Boiling Point	No data available	No data available	No data available
Topological Polar Surface Area (TPSA)	46.38 Å <sup>2</sup> [2]	49.1 Å <sup>2</sup> [3]	Not specified
logP (Computed)	3.2035[2]	2.6[3]	2.23[5]
Hydrogen Bond Donors	0[2]	Not specified	Not specified
Hydrogen Bond Acceptors	3[2]	Not specified	Not specified
Rotatable Bonds	4[2]	Not specified	Not specified

## Proposed Synthesis Protocol

A specific, experimentally validated protocol for the synthesis of **2-Bromo-N,N-diethyl-4-nitroaniline** is not described in the available scientific literature. However, a plausible synthetic route can be proposed based on the synthesis of its precursors and known bromination reactions of similar aromatic amines.

The proposed synthesis is a two-step process:

- Nitration of N,N-diethylaniline to form N,N-diethyl-4-nitroaniline.
- Bromination of N,N-diethyl-4-nitroaniline to yield the final product, **2-Bromo-N,N-diethyl-4-nitroaniline**.

## Step 1: Synthesis of N,N-diethyl-4-nitroaniline

A common method for the nitration of N,N-dialkylanilines involves the use of a nitrating agent in an acidic medium.

Materials:

- N,N-diethylaniline
- Nitrating agent (e.g., a mixture of nitric acid and sulfuric acid)
- Ice
- Sodium bicarbonate solution
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Cool a flask containing N,N-diethylaniline in an ice bath.
- Slowly add the nitrating mixture dropwise to the cooled and stirred N,N-diethylaniline, maintaining a low temperature to control the exothermic reaction.
- After the addition is complete, continue stirring at low temperature for a specified period to ensure the reaction goes to completion.
- Carefully pour the reaction mixture onto crushed ice to quench the reaction.
- Neutralize the acidic solution by the slow addition of a sodium bicarbonate solution until the effervescence ceases.
- Extract the product into an organic solvent.
- Wash the organic layer with water and then dry it over an anhydrous drying agent.

- Remove the solvent under reduced pressure to obtain the crude N,N-diethyl-4-nitroaniline, which can be further purified by recrystallization or chromatography.

## Step 2: Bromination of N,N-diethyl-4-nitroaniline

The bromination of activated aromatic rings, such as N,N-dialkylanilines, can be achieved using various brominating agents. A selective monobromination has been reported for aromatic amines using N-Bromosuccinimide (NBS) with silica gel.[6]

Materials:

- N,N-diethyl-4-nitroaniline
- N-Bromosuccinimide (NBS)
- Silica gel
- Carbon tetrachloride (or another suitable inert solvent)
- Sodium thiosulfate solution
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask protected from light, prepare a mixture of N,N-diethyl-4-nitroaniline and an equimolar amount of N-Bromosuccinimide in carbon tetrachloride.
- Add silica gel to the mixture.
- Stir the suspension vigorously at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the silica gel and succinimide byproduct.
- Wash the filtrate with an aqueous solution of sodium thiosulfate to remove any unreacted bromine, followed by a water wash.

- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to yield the crude **2-Bromo-N,N-diethyl-4-nitroaniline**.
- The product can be purified by column chromatography or recrystallization.

## Signaling Pathways and Biological Activity

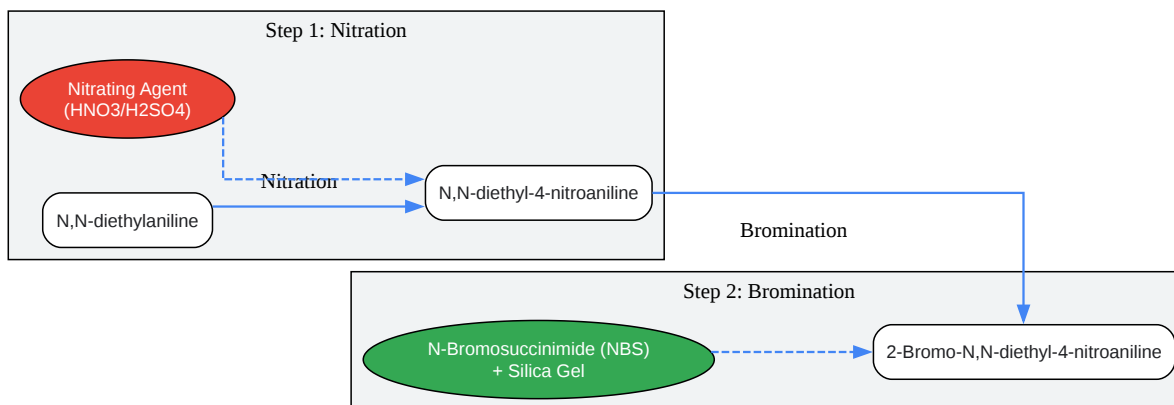
Currently, there is no information available in the scientific literature regarding the biological activity or the involvement of **2-Bromo-N,N-diethyl-4-nitroaniline** in any specific signaling pathways.

However, it is worth noting that nitro-containing compounds are known to exhibit a wide range of biological activities. The nitro group can act as a pharmacophore and is present in various compounds with antineoplastic, antibiotic, and antiparasitic properties.<sup>[7]</sup> The biological effects are often attributed to the redox properties of the nitro group.<sup>[7]</sup> Further research is required to determine if **2-Bromo-N,N-diethyl-4-nitroaniline** possesses any significant biological activity.

## Visualizations

### Proposed Synthesis Workflow

The following diagram illustrates the proposed two-step synthesis of **2-Bromo-N,N-diethyl-4-nitroaniline**.



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Caption: Proposed two-step synthesis of **2-Bromo-N,N-diethyl-4-nitroaniline**.

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